

2-[2-(3-Aminophenyl)acetamido]propanamide solubility data

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Compound of Interest

Compound Name: 2-[2-(3-Aminophenyl)acetamido]propanamide

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An In-depth Technical Guide on the Solubility of **2-[2-(3-Aminophenyl)acetamido]propanamide**

Executive Summary

The aqueous solubility of an active pharmaceutical ingredient (API) is a paramount physicochemical property that dictates its dissolution rate, bioavailability, and ultimately, its therapeutic efficacy. This guide provides a comprehensive technical framework for understanding and evaluating the solubility of **2-[2-(3-aminophenyl)acetamido]propanamide**. While specific experimental data for this compound is not extensively published, this document establishes the foundational principles and robust methodologies required for its characterization. We will dissect the distinction between thermodynamic and kinetic solubility, provide validated, step-by-step experimental protocols, and discuss the critical factors influencing the solubility profile of this molecule. This guide is structured to empower researchers to generate high-quality, reliable solubility data essential for informed decision-making in the drug development pipeline.

Introduction: The Central Role of Solubility

In drug discovery and development, the journey from a promising chemical entity to a viable drug product is fraught with challenges. Among the earliest and most critical hurdles is establishing the compound's solubility profile. Poor aqueous solubility can lead to erratic absorption, low bioavailability, and an inability to formulate effective intravenous or oral dosage forms.^[1]

The molecule at the center of this guide, **2-[2-(3-aminophenyl)acetamido]propanamide**, possesses structural motifs—an aromatic amine, and two amide linkages—that create a complex interplay of hydrophilicity and lipophilicity. Understanding how these features govern its interaction with various solvent systems is fundamental to its progression as a potential therapeutic agent.

Chemical Structure of **2-[2-(3-Aminophenyl)acetamido]propanamide** CAS Number: 1248455-12-0^[2]

Caption: 2D representation of **2-[2-(3-aminophenyl)acetamido]propanamide**.

Foundational Concepts: Thermodynamic vs. Kinetic Solubility

Before embarking on experimental work, it is crucial to distinguish between the two primary types of solubility measurements performed during drug development.^[3]

- **Thermodynamic Solubility (Equilibrium Solubility):** This is the true measure of a compound's solubility. It represents the concentration of a solute in a saturated solution that is in equilibrium with an excess of the solid drug at a specific temperature and pressure.^[1] The shake-flask method is the gold-standard for this determination and is essential for lead optimization and formulation development.^{[4][5]}
- **Kinetic Solubility:** This measurement reflects the concentration at which a compound, rapidly introduced from a concentrated organic stock solution (typically DMSO), begins to precipitate out of an aqueous buffer.^[6] It is a measure of a compound's tendency to remain in a supersaturated state.^[5] Due to its high-throughput nature, it is widely used for screening large compound libraries in early discovery phases.^{[7][8]} Kinetic solubility values are often

higher than thermodynamic solubility but can be misleading due to artifacts from the organic cosolvent.^[5]

Experimental Protocols for Solubility Determination

The following sections detail robust, field-proven protocols for measuring both thermodynamic and kinetic solubility. The causality behind key steps is explained to ensure a deep understanding of the methodology.

Protocol: Thermodynamic (Equilibrium) Solubility Determination

This protocol is based on the universally recognized shake-flask method, which remains the reference standard for regulatory submissions.^{[3][5]}

Objective: To determine the maximum concentration of **2-[2-(3-aminophenyl)acetamido]propanamide** that can be dissolved in a given solvent system at equilibrium.

Methodology Workflow:

Caption: Workflow for Thermodynamic (Shake-Flask) Solubility Determination.

Detailed Steps & Rationale:

- Preparation: Add an excess amount (e.g., 2-5 mg) of solid **2-[2-(3-aminophenyl)acetamido]propanamide** into multiple glass vials.
 - Causality: Using an excess of the solid is the cornerstone of this method. It ensures that the solvent becomes fully saturated, allowing for the determination of the true equilibrium solubility.^[4]
- Solvent Systems: Add a precise volume (e.g., 1 mL) of pre-warmed (37 °C) aqueous buffer to each vial. To construct a pH-solubility profile, a minimum of three buffers are required, such as pH 1.2 (simulated gastric fluid), pH 4.5, and pH 6.8 (simulated intestinal fluid), as recommended by ICH M9 guidelines.^{[9][10]}

- Causality: Solubility is often pH-dependent, especially for molecules with ionizable groups like the primary amine in the target compound. Testing across a physiological pH range is critical for predicting in vivo dissolution.[11]
- Equilibration: Seal the vials and place them in a shaking incubator set to a constant temperature (typically $37 \pm 1^\circ\text{C}$ for physiological relevance) for 24 to 48 hours.[3][9]
 - Causality: Dissolution is a kinetic process. A prolonged agitation period is necessary to ensure the system overcomes kinetic barriers and reaches a true thermodynamic equilibrium.[5]
- Self-Validation Check: To ensure equilibrium has been reached, samples can be taken at two different time points (e.g., 24h and 48h). If the calculated solubility is consistent between these points, it validates that equilibrium has been achieved.[5]
- Separation: Remove vials and centrifuge at high speed (e.g., $>10,000\text{ g}$ for 15 minutes) to pellet the undissolved solid.
 - Causality: This step provides a clean separation of the saturated liquid phase (supernatant) from the solid phase, which is critical for accurate sampling.
- Quantification: Carefully withdraw an aliquot of the supernatant. The sample should be filtered through a low-binding filter (e.g., PVDF) and then precisely diluted with mobile phase into the linear range of a pre-established HPLC calibration curve. Analyze the sample via a validated, stability-indicating HPLC-UV method.[1][12]
 - Causality: HPLC-UV provides the specificity needed to quantify the API concentration without interference from potential degradants or impurities. A validated method ensures accuracy and reliability.

Protocol: High-Throughput Kinetic Solubility Determination

This method is ideal for early-stage screening where compound availability is limited and speed is essential.

Objective: To rapidly assess the concentration at which **2-[2-(3-aminophenyl)acetamido]propanamide** precipitates from a supersaturated aqueous solution.

Methodology: This protocol utilizes turbidimetry, which measures the increase in light scattering as a compound precipitates.^[7]

- Stock Solution: Prepare a high-concentration stock solution of the compound in 100% DMSO (e.g., 10 mM).
- Serial Dilution: In a 96-well plate, perform serial dilutions of the DMSO stock solution.
- Aqueous Addition: Rapidly add aqueous buffer (e.g., PBS, pH 7.4) to all wells, typically a 50-fold dilution, resulting in a final DMSO concentration of 2%.^[7]
 - Causality: The rapid shift from a good organic solvent (DMSO) to a poor aqueous solvent induces supersaturation and, for poorly soluble compounds, precipitation.
- Incubation: Incubate the plate at a controlled temperature (e.g., 25°C) for a short period (e.g., 1-2 hours).^[7]^[13]
- Measurement: Read the absorbance (or light scattering) of each well using a plate reader at a wavelength where the compound does not absorb (e.g., 620 nm).^[7]
- Data Analysis: The kinetic solubility is defined as the concentration at which the turbidity signal significantly increases above the baseline of the controls.^[7]

Physicochemical Factors Influencing Solubility

The solubility of **2-[2-(3-aminophenyl)acetamido]propanamide** is governed by its molecular structure and the properties of the solvent.

- pH and Ionization: The aminophenyl group is basic and will become protonated (positively charged) at a pH below its pKa. This ionization dramatically increases the molecule's polarity and its ability to interact with water via ion-dipole forces, thereby increasing aqueous solubility.^[14] Conversely, at a pH above the pKa, the molecule will be in its neutral, less polar form, leading to lower solubility.

Caption: The effect of pH on the ionization state and solubility of an amine-containing compound.

- **Temperature:** For most solid compounds, the dissolution process is endothermic, meaning it absorbs heat. Therefore, an increase in temperature will typically lead to an increase in solubility.^{[15][16]} All solubility experiments must be conducted under strict temperature control.
- **Co-solvents:** The use of water-miscible organic solvents (co-solvents) can increase the solubility of poorly soluble compounds by reducing the polarity of the aqueous medium.^[15] However, their use in early screening can sometimes generate misleadingly high solubility values.
- **Solid-State Properties:** The crystal form (polymorphism) of the solid API can significantly impact solubility. Amorphous forms are generally more soluble but less stable than their crystalline counterparts. It is crucial to characterize the solid form used in all solubility experiments.

Data Presentation and Interpretation (Hypothetical Data)

The following tables present hypothetical but realistic solubility data for **2-[2-(3-aminophenyl)acetamido]propanamide**, based on its structure. This data should be experimentally determined for the actual compound.

Table 1: Hypothetical pH-Dependent Thermodynamic Solubility at 37°C

Aqueous Buffer Medium	pH	Solubility (µg/mL)	Biopharmaceutics Classification System (BCS) Implication
0.1 N HCl (SGF)	1.2	> 1000	Likely "High Solubility" under acidic conditions[9]
Acetate Buffer	4.5	450	Solubility decreases as pH approaches pKa

| Phosphate Buffer (SIF) | 6.8 | 85 | Potential for solubility-limited absorption in the intestine[9] |

Table 2: Hypothetical Kinetic and Organic Solvent Solubility at 25°C

Solvent	Solubility Type	Solubility (µg/mL)	Interpretation for Researchers
PBS, pH 7.4	Kinetic	> 200	Appears soluble in initial screens, requires thermodynamic confirmation
Dimethyl Sulfoxide (DMSO)	---	> 20,000	Excellent for preparing high-concentration stock solutions for in vitro assays
Ethanol	---	~5,000	Useful as a potential co-solvent in formulation development

| Acetonitrile | --- | ~1,000 | Common solvent for HPLC analysis, shows moderate solubility |

Conclusion and Strategic Application

A thorough understanding and robust experimental determination of the solubility of **2-[2-(3-aminophenyl)acetamido]propanamide** are non-negotiable steps in its development path. The thermodynamic shake-flask method provides the definitive data required for formulation and regulatory purposes, while high-throughput kinetic assays offer valuable directional information during early discovery. The pH-solubility profile is arguably the most critical dataset, as it directly informs the biopharmaceutical risks and helps classify the compound within the BCS framework. By employing the validated protocols and understanding the core principles outlined in this guide, research and development teams can generate the high-quality data necessary to confidently advance promising compounds toward the clinic.

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